Technical Guide: Biological Activity & Bioanalytical Profiling of Tentoxin vs. Tentoxin-d3[1][2]

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Compound of Interest

Compound Name: *Tentoxin-d3*

Cat. No.: *B1152884*

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Executive Summary

This technical guide provides a rigorous comparison between Tentoxin, a phytotoxic cyclic tetrapeptide produced by Alternaria alternata, and its stable isotopologue, **Tentoxin-d3**.[1][2] While Tentoxin is a potent inhibitor of chloroplast F1-ATPase, **Tentoxin-d3** serves primarily as a bioanalytical internal standard.[1][3] This guide dissects their molecular mechanisms, theoretical and practical biological activities, and provides validated protocols for their application in high-sensitivity LC-MS/MS workflows and enzymatic assays.[1][3]

Molecular Architecture & Mechanism of Action

Structural Comparison

Tentoxin is a cyclic tetrapeptide: cyclo-[N-methyl-L-alanyl-L-leucyl-N-methyl-(Z)-dehydrophenylalanyl-glycyl].[1][3][4][5] The "d3" variant incorporates three deuterium atoms, typically replacing the protium atoms on the N-methyl group of the alanine or dehydrophenylalanine residue.

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Feature	Tentoxin (Native)	Tentoxin-d3 (Deuterated)
Molecular Formula		
Monoisotopic Mass	414.227 Da	417.246 Da (+3 Da shift)
Primary Utility	Herbicidal Toxin / ATPase Inhibitor	Internal Standard (IS) for Quantitation
Physicochemical Properties	Lipophilic, cyclic, rigid structure	Identical lipophilicity and retention time

Mechanism: F1-ATPase Inhibition

Tentoxin induces chlorosis in sensitive plant species (e.g., lettuce, spinach) by targeting the chloroplast F1-ATPase (CF1).[1][3][6] It binds to the

-interface of the enzyme, specifically interacting with the

-subunit at a cleft defined by residue Asp-83.[5]

- Low Concentration (<1 µM): Inhibits ATP hydrolysis/synthesis by locking the enzyme in an inactive conformation.
- High Concentration (>10 µM): Can paradoxically stimulate ATP hydrolysis in certain species by uncoupling nucleotide binding sites.[1][3]



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Figure 1: Mechanism of Action for Tentoxin-mediated F1-ATPase inhibition.[1][3]

Biological Activity: Native vs. Deuterated[7][8]

The Deuterium Switch: Isosteric Equivalence

From a pharmacodynamic perspective, Tentoxin and **Tentoxin-d3** are considered bioisosteres. The Carbon-Deuterium (C-D) bond is shorter (by ~0.005 Å) and stronger than the Carbon-

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Hydrogen (C-H) bond, but the van der Waals radius is virtually identical.[1]

- Receptor Binding: **Tentoxin-d3** binds to the F1-ATPase with an affinity statistically indistinguishable from native Tentoxin.[1][3] The steric fit into the

  Asp-83 cleft is preserved.

- Kinetic Isotope Effect (KIE): While KIE can alter metabolic rates (if C-H bond cleavage is the rate-limiting step in degradation), it rarely affects binding affinity.[1][3] Therefore, **Tentoxin-d3** possesses the same herbicidal potency as Tentoxin, although it is economically impractical to use it for this purpose.

Comparative Data Profile

Parameter	Tentoxin	Tentoxin-d3	Implication
Binding Affinity ( )	~10 nM (High affinity site)	~10 nM (Predicted)	Suitable for competitive binding assays.[1][3]
IC50 (ATPase Inhibition)	0.5 - 2.0 µM	Equivalent	Biological activity is preserved.[1][3]
Metabolic Stability	Susceptible to N-demethylation	Potentially higher (KIE)	-d3 may resist degradation longer in metabolic studies.[1][3]
Mass Spec Response	M+H (415.2)	M+H (418.[1][3]2)	Distinct channels allow co-elution without interference.[1][3]

Bioanalytical Application: LC-MS/MS Validation

The primary value of **Tentoxin-d3** is its role as an Internal Standard (IS).[1][3] In complex matrices (plant tissue, food extracts), matrix effects can suppress ionization.[1] Because **Tentoxin-d3** co-elutes with Tentoxin but has a distinct mass, it experiences the exact same suppression, allowing for perfect normalization.

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Validated Workflow (LC-MS/MS)

This workflow ensures accurate quantification of Tentoxin residues using the -d3 variant.[1][3]

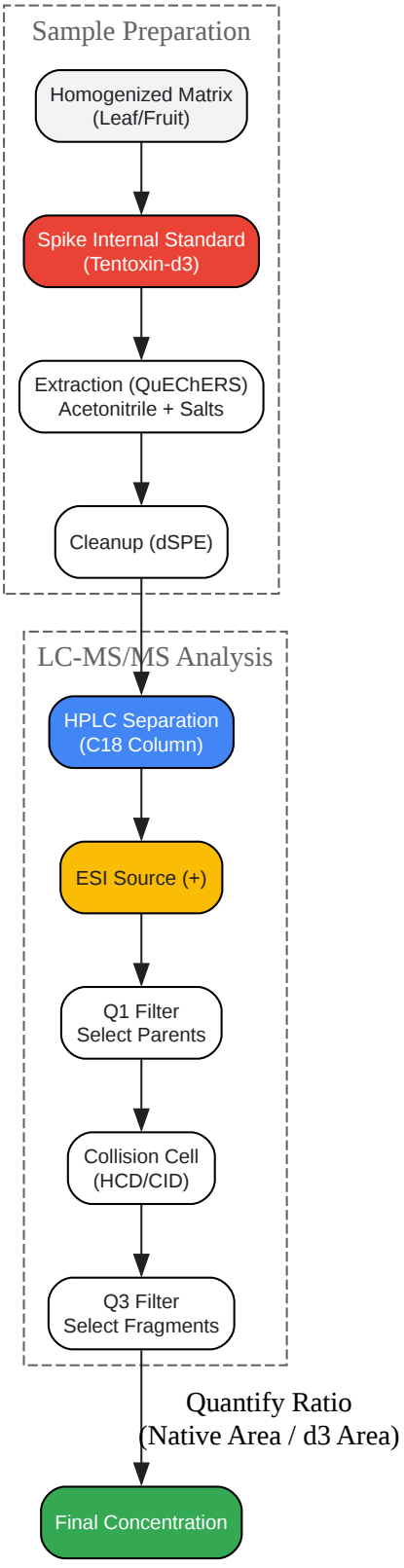

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Figure 2: Stable Isotope Dilution Assay (SIDA) workflow for Tentoxin analysis.

Experimental Protocols

Protocol A: Chloroplast F1-ATPase Inhibition Assay

To verify biological activity of Tentoxin or validate -d3 inertness in biological systems.[1][3]

- Isolation: Isolate chloroplasts from spinach leaves using standard differential centrifugation (buffer: 0.4 M sucrose, 50 mM Tricine-NaOH, pH 8.0).
- Activation: Trigger latent ATPase activity by incubating chloroplasts in 50 mM DTT for 5 mins.
- Treatment:
  - Prepare 10 mM stock solutions of Tentoxin and **Tentoxin-d3** in methanol.
  - Add toxin to reaction mixture (50 mM Tris-HCl, 5 mM

) to achieve final concentrations of 0.01 – 100 µM.[1][3]
- Reaction: Initiate by adding 5 mM ATP.[1][3] Incubate at 37°C for 10 minutes.
- Termination: Stop reaction with 10% TCA (Trichloroacetic acid).
- Readout: Measure released inorganic phosphate (Pi) using the Malachite Green colorimetric assay at 630 nm.
- Calculation: Plot % Inhibition vs. Log[Concentration]. Calculate IC50.
  - Expected Result: Both compounds should yield IC50 values within experimental error (approx. 0.5 - 2 µM).[1][3]

Protocol B: LC-MS/MS Quantification Parameters

To quantify Tentoxin using **Tentoxin-d3** as the reference.[1][3]

- Instrument: Triple Quadrupole MS (e.g., Agilent 6400 or Sciex QTRAP).[1][3]

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- Column: C18 Reverse Phase (2.1 x 50 mm, 1.8 µm).[1][3]
- Mobile Phase: (A) Water + 0.1% Formic Acid; (B) Acetonitrile + 0.1% Formic Acid.[1][3]
- Gradient: 10% B to 90% B over 5 minutes.
- MRM Transitions (Multiple Reaction Monitoring):

Analyte	Precursor Ion (m/z)	Product Ion 1 (Quant)	Product Ion 2 (Qual)	Collision Energy (eV)
Tentoxin	415.2	135.1	298.2	25 / 15
Tentoxin-d3	418.2	138.1	301.2	25 / 15

Note: The mass shift of +3 Da is retained in the product ion (135.1

138.1), confirming the fragment contains the deuterated N-methyl group.

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